

Application Notes and Protocols for 2-tert-butyl-1H-indol-5-amine

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Compound of Interest

Compound Name: 2-tert-butyl-1H-indol-5-amine

Cat. No.: B065302

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2-tert-butyl-1H-indol-5-amine**. Adherence to these protocols is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Chemical and Physical Properties

The fundamental properties of **2-tert-butyl-1H-indol-5-amine** are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ N ₂	[1][2]
Molecular Weight	188.27 g/mol	[1][2]
Appearance	Solid	[1]
Color	Brown	[3]
Melting Point	155 to 157°C	[1]
Purity	≥95.0%	[1]

Safety and Hazard Information

2-tert-butyl-1H-indol-5-amine is classified as harmful and requires careful handling. The GHS classification and precautionary statements are outlined below.

Hazard Category	GHS Classification
Pictogram	GHS07: Harmful/Irritant[1]
Signal Word	Warning[1]
Hazard Statements	H302: Harmful if swallowed.[1] H312: Harmful in contact with skin.[1] H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H332: Harmful if inhaled.[1] H335: May cause respiratory irritation.[1]
Precautionary Statements	P260: Do not breathe dust/fume/gas/mist/vapours/spray.[1] P264: Wash hands thoroughly after handling.[1] P270: Do not eat, drink or smoke when using this product.[1] P271: Use only outdoors or in a well-ventilated area.[1] P280: Wear protective gloves/protective clothing and eye/face protection.[1] P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[1] P302+P352: IF ON SKIN: Wash with plenty of water and soap.[1] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Handling and Storage Protocols

3.1. Personal Protective Equipment (PPE)

- Gloves: Wear chemically resistant gloves (e.g., nitrile).
- Eye Protection: Use tightly fitting safety goggles or a face shield.[4]

- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: If dust is generated or handling occurs in a poorly ventilated area, use a NIOSH-approved respirator.

3.2. Handling Procedure

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools to prevent ignition.[4]
- Prevent fire caused by electrostatic discharge.[4]
- Avoid contact with skin and eyes.[4]
- After handling, wash hands thoroughly.[1]

3.3. Storage Conditions

- Temperature: Store in a refrigerator at 2-8°C.[3]
- Light: Protect from light.[3]
- Atmosphere: For long-term stability, consider storing under an inert atmosphere (e.g., argon or nitrogen).
- Container: Keep the container tightly sealed and store in a dry, well-ventilated place.[4]
- Incompatibilities: Avoid contact with strong oxidizing agents.

Experimental Protocols

4.1. Preparation of Stock Solutions

- Equilibrate the container of **2-tert-butyl-1H-indol-5-amine** to room temperature before opening to prevent moisture condensation.

- Weigh the desired amount of the solid compound in a chemical fume hood.
- Add the appropriate solvent (e.g., DMSO, ethanol) to the solid.
- Vortex or sonicate the mixture until the solid is completely dissolved.
- Store the stock solution at -20°C or -80°C for long-term use. Protect from light.

4.2. Protocol: Forced Degradation Study

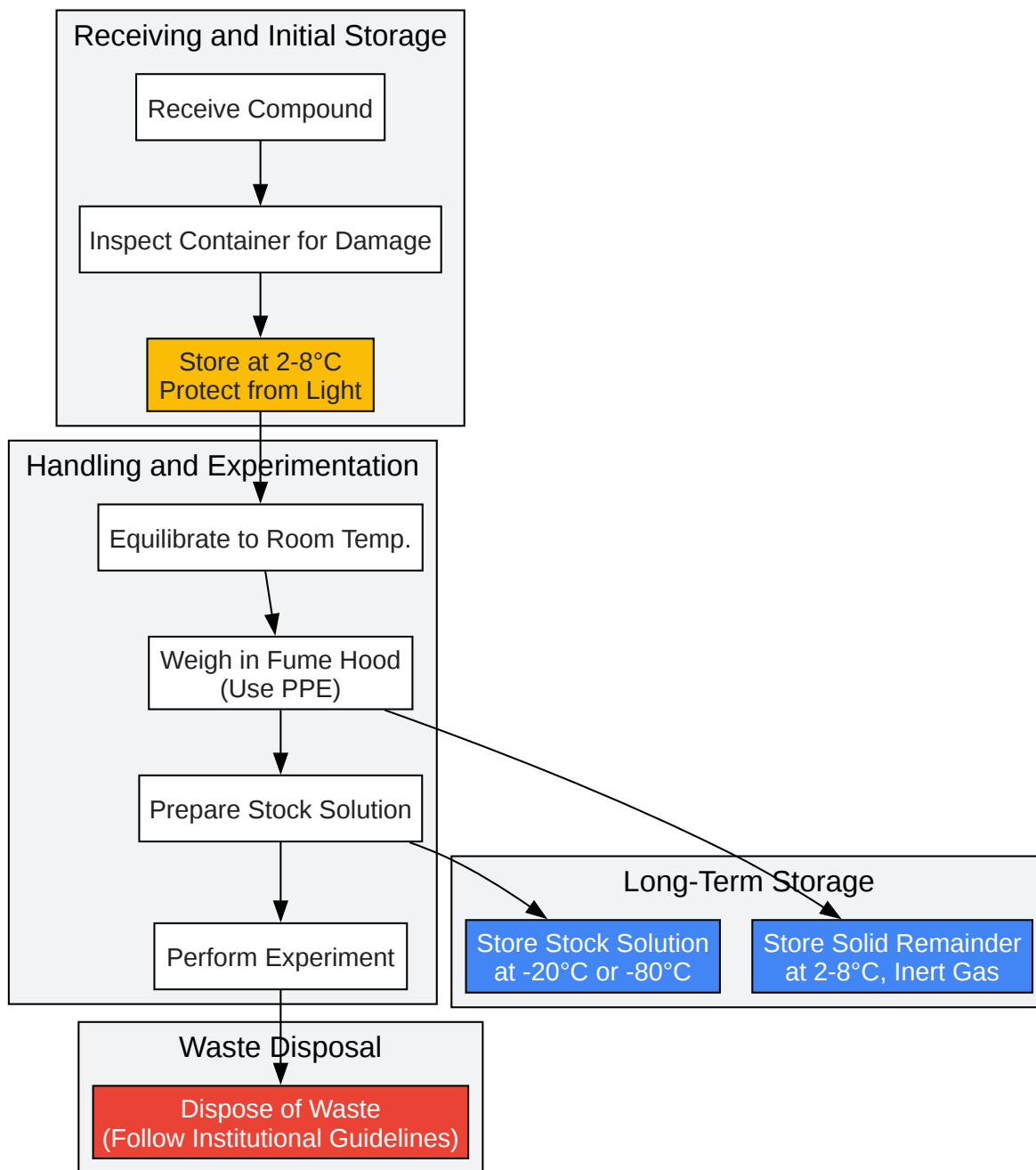
This protocol is designed to assess the stability of **2-tert-butyl-1H-indol-5-amine** under various stress conditions. This is crucial for understanding its degradation pathways.

- Prepare a Stock Solution: Dissolve a known concentration of **2-tert-butyl-1H-indol-5-amine** in a suitable solvent like methanol or acetonitrile.
- Acid Hydrolysis:
 - Incubate a sample of the stock solution with 0.1 M HCl at 60°C for 24 hours.[\[5\]](#)
 - Neutralize the solution before analysis.
- Base Hydrolysis:
 - Incubate a sample of the stock solution with 0.1 M NaOH at 60°C for 24 hours.[\[5\]](#)
 - Neutralize the solution before analysis.
- Oxidative Degradation:
 - Incubate a sample of the stock solution with 3% hydrogen peroxide at room temperature for 24 hours.[\[5\]](#)
- Thermal Degradation:
 - Expose the solid compound to 80°C for 48 hours in a calibrated oven.[\[5\]](#)
 - Dissolve the heat-stressed solid in a suitable solvent for analysis.

- Analysis:
 - Analyze all samples, including an unstressed control, by a stability-indicating method such as reverse-phase HPLC with a UV detector. A C18 column is often suitable.[\[5\]](#)
 - The mobile phase could consist of a gradient of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.[\[5\]](#)
 - Compare the chromatograms of the stressed samples to the control to identify and quantify degradation products.

Visualized Workflow

Workflow for Handling and Storage of 2-tert-butyl-1H-indol-5-amine

[Click to download full resolution via product page](#)Caption: Workflow for handling and storage of **2-tert-butyl-1H-indol-5-amine**.

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